

troubleshooting batch-to-batch variability of HC Blue no. 16

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Compound of Interest

Compound Name: HC Blue no.16

Cat. No.: B12099490

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Technical Support Center: HC Blue No. 16

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering batch-to-batch variability with HC Blue No. 16.

Frequently Asked Questions (FAQs)

Q1: What is HC Blue No. 16 and what are its primary applications?

HC Blue No. 16 is a direct, non-reactive hair coloring agent used in semi-permanent hair dye formulations.^{[1][2]} It belongs to the anthraquinone class of chemical compounds.^[3] Its chemical formula is $C_{23}H_{30}BrN_3O_2$ and it has a molecular weight of 460.42 g/mol.^{[1][3]} It appears as a dark blue powder.^{[1][3]} In cosmetic formulations, its mechanism of action involves non-covalent interactions with keratin fibers in the hair.^[3]

Q2: What are the known physicochemical properties of HC Blue No. 16?

Key physicochemical properties of HC Blue No. 16 are summarized in the table below. Understanding these properties is crucial for formulation and troubleshooting.

Property	Value/Description	Source
Molecular Formula	C ₂₃ H ₃₀ BrN ₃ O ₂	[3][4]
Molecular Weight	460.42 g/mol	[1][3]
Physical Form	Dark blue powder	[1][3]
Solubility in Water	≥10 mg/mL	[3]
pKa Values	7.0 ± 0.2 (HL/H+L), 2.86 ± 0.2 (H ₂ L/H+HL)	[3]
UV-Vis Absorption Peaks	261 nm, 589 nm, 637 nm	[3]

Q3: What are the potential sources of batch-to-batch variability in HC Blue No. 16?

Batch-to-batch variability of HC Blue No. 16 can arise from several factors during its synthesis and purification. The manufacturing process involves a multi-step reaction, and variations in reaction conditions, raw materials, and purification efficacy can lead to differences in the final product.[3]

Potential sources of variability include:

- **Purity Levels:** Different batches may have varying concentrations of the active HC Blue No. 16 molecule. Purity is typically confirmed by NMR and HPLC analyses.[3]
- **Impurity Profile:** The type and concentration of impurities can differ between batches. Impurities can be unreacted starting materials, by-products from side reactions, or degradation products.
- **Physical Properties:** Variations in particle size, crystal structure, and moisture content can affect dissolution rates and formulation homogeneity.
- **Residual Solvents:** The manufacturing process may leave behind trace amounts of solvents, which can vary between batches.

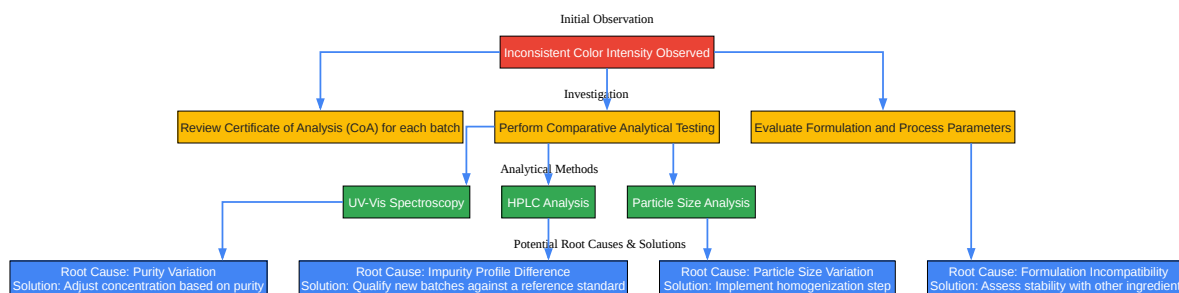
Q4: Can HC Blue No. 16 degrade over time or under certain conditions?

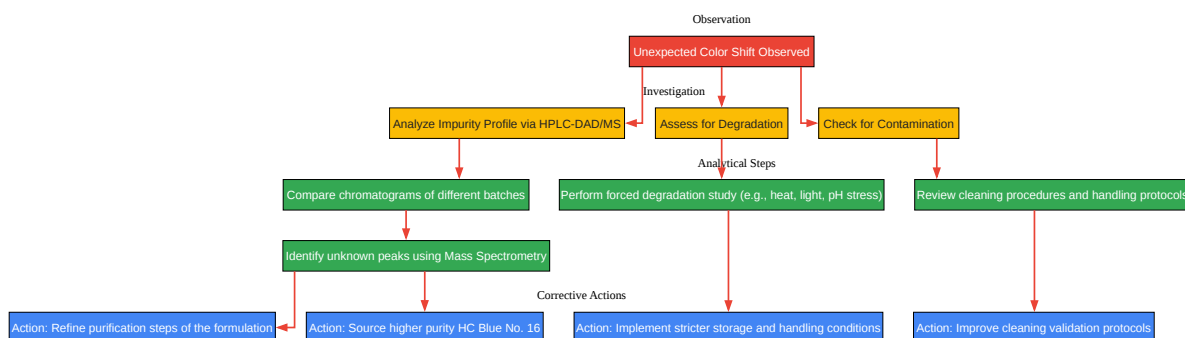
Yes, the stability of HC Blue No. 16 can be a concern. It is a secondary amine, which means it can be nitrosated to form nitrosamines, particularly in the presence of nitrosating agents.^[1] The stability in typical hair dye formulations has not been extensively reported, highlighting the need for formulation-specific stability testing.^[1] Aqueous formulations have been shown to be stable for at least 4 hours at room temperature.^[1]^[3]

Troubleshooting Guides

Problem: I am observing inconsistent color intensity in my formulation between different batches of HC Blue No. 16.

This is a common issue stemming from batch-to-batch variability. Follow this troubleshooting workflow to identify the root cause:





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References

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